

Handling and storage guidelines for 5-Bromo-2-methylpyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-2-methylpyrimidine

Cat. No.: B124572

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An In-depth Technical Guide on the Handling and Storage of **5-Bromo-2-methylpyrimidine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive handling and storage guidelines for **5-Bromo-2-methylpyrimidine** (CAS No: 7752-78-5), a key intermediate in pharmaceutical and agrochemical synthesis. Adherence to these protocols is crucial for ensuring personnel safety, maintaining compound integrity, and promoting a secure laboratory environment.

Chemical and Physical Properties

Proper handling and storage procedures are directly influenced by the chemical and physical properties of a substance. The following table summarizes the key properties of **5-Bromo-2-methylpyrimidine**.

Property	Value
Molecular Formula	C ₅ H ₅ BrN ₂
Molecular Weight	173.01 g/mol
Appearance	Light yellow to brown powder or crystal
Melting Point	80.0 to 85.0 °C
Boiling Point	195.2 ± 13.0 °C (Predicted)
Density	1.596 ± 0.06 g/cm ³ (Predicted)
Solubility	Soluble in Methanol

Safety and Hazard Information

5-Bromo-2-methylpyrimidine is classified as a hazardous substance. Understanding its hazard profile is fundamental to safe handling.

Hazard Classification	GHS Statements	Precautionary Statements
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled.	P261, P264, P270, P271, P280, P301+P317, P302+P352, P304+P340, P319, P501
Skin Corrosion/Irritation	Causes skin irritation.	P280, P302+P352, P332+P317, P362+P364
Serious Eye Damage/Eye Irritation	Causes serious eye irritation.	P280, P305+P351+P338, P310
Specific target organ toxicity (single exposure)	May cause respiratory irritation.	P261, P271, P304+P340, P319, P403+P233, P405

Handling and Storage Protocols

Strict adherence to the following handling and storage protocols is mandatory to minimize risks.

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **5-Bromo-2-methylpyrimidine**:

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). [3] Dispose of contaminated gloves after use.[3]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. A complete suit protecting against chemicals may be required depending on the scale of work.[3]
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood.[1][2] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1][2]

Storage Conditions

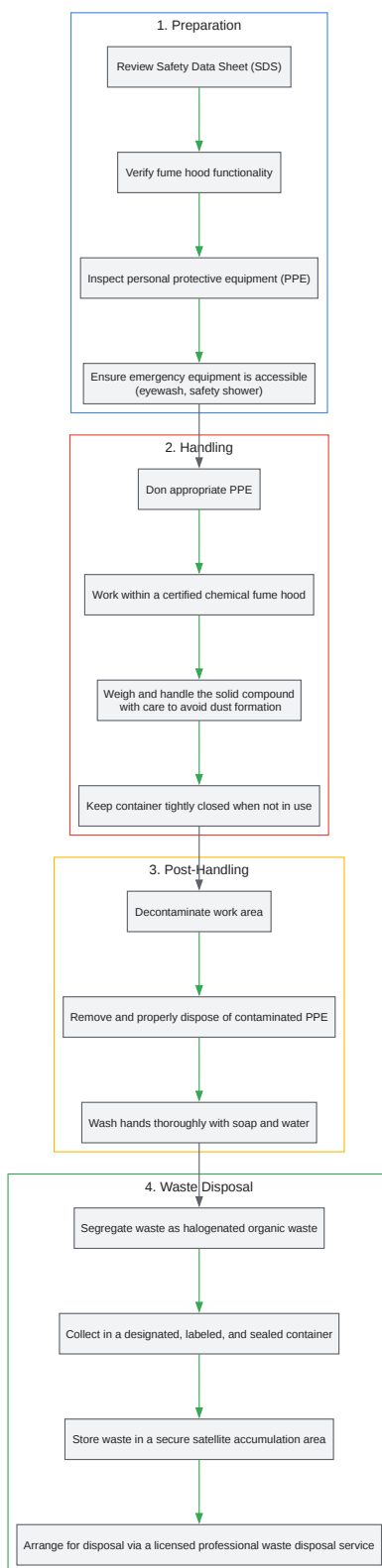
Proper storage is essential for maintaining the stability and integrity of **5-Bromo-2-methylpyrimidine**.

Parameter	Guideline
Temperature	Store in a refrigerator at 2-8°C.[4]
Atmosphere	Store under an inert atmosphere.[4]
Container	Keep in a tightly closed, suitable container.[1][2][3]
Location	Store in a dry, cool, and well-ventilated place.[2] Store locked up.[1][5]
Incompatible Materials	Strong oxidizing agents, strong acids, and bases.[2][6]
Conditions to Avoid	Heat, flames, sparks, and light.[2]

Safe Handling Workflow

The following diagram illustrates the standard operating procedure for the safe handling of **5-Bromo-2-methylpyrimidine**, from receipt to disposal.

Safe Handling Workflow for 5-Bromo-2-methylpyrimidine



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Caption: Workflow for the safe handling and disposal of **5-Bromo-2-methylpyrimidine**.

Emergency Procedures

In the event of an emergency, follow these procedures and seek immediate medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell. [1][2]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[1][2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician.[1][3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician if you feel unwell.[1][3]
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[3] Wear self-contained breathing apparatus for firefighting if necessary.[3]
Accidental Release	Evacuate personnel to safe areas. Wear personal protective equipment. Avoid dust formation and breathing dust. Sweep up and shovel into a suitable, closed container for disposal. Do not let the product enter drains.[1][3]

Disposal Considerations

Waste material must be disposed of in accordance with all applicable federal, state, and local environmental regulations.

- **Waste Classification:** Classify as hazardous waste. As a halogenated organic compound, it must be segregated from non-halogenated waste.
- **Collection:** Collect waste in a designated, compatible, and properly labeled sealed container.
[4]
- **Disposal Method:** The recommended method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3] This must be carried out by a licensed professional waste disposal service.
[3]
- **Contaminated Packaging:** Dispose of contaminated packaging as unused product.[3]

Note on Experimental Protocols and Signaling Pathways

Based on a comprehensive review of publicly available safety data sheets and chemical supplier information, detailed experimental protocols for the determination of the physical, chemical, and toxicological properties of **5-Bromo-2-methylpyrimidine** are not provided. These documents summarize the results of such studies rather than detailing the methodologies. Furthermore, there is no information available in the public domain linking **5-Bromo-2-methylpyrimidine** to specific biological signaling pathways. This compound is primarily documented as a synthetic building block. Researchers should conduct their own specific assays to determine its biological activity and mechanism of action if relevant to their work.

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